

Personal protective equipment for handling Vanadium dioxide

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Compound of Interest

Compound Name: Vanadium dioxide

Cat. No.: B079956

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Essential Safety and Handling of Vanadium Dioxide

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Vanadium dioxide** (VO₂). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Vanadium dioxide is a compound that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation.^{[1][2][3][4]} Inhalation may also lead to respiratory irritation.^{[3][5][6]} Therefore, implementing stringent safety measures is non-negotiable.

Hazard Identification and Control

The primary routes of exposure to **Vanadium dioxide** are inhalation, skin contact, and eye contact.^[6] Vanadium compounds can act as irritants to the eyes and respiratory tract.^{[5][6]}

Hazard Summary:

- **Acute Effects:** Causes skin irritation and serious eye irritation.^{[1][2][3]} Inhalation of dust may irritate the respiratory system.^{[3][5][6]} Ingestion is harmful and can lead to gastrointestinal disturbances.^{[5][6]}
- **Chronic Effects:** Prolonged or repeated exposure may cause dermatitis, conjunctivitis, and more severe respiratory conditions like bronchitis or asthma-like symptoms.^{[5][6]}

- Physical Hazards: Non-flammable solid.[6] However, when heated to decomposition, it may emit toxic fumes of vanadium oxides.[5][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **Vanadium dioxide**, critical for risk assessment and safe handling.

Property	Value	Source
Chemical Formula	VO ₂	[5][6]
CAS Number	12036-21-4	[1][6]
Molecular Weight	82.94 g/mol	[6]
Appearance	Blue powder and pieces	[5][6]
Melting Point	1967 °C	[1][6]
OSHA PEL (V ₂ O ₅)	Ceiling 0.5 mg/m ³ (respirable dust)	[7][8]
ACGIH TLV (V ₂ O ₅)	TWA 0.05 mg/m ³ (inhalable fraction)	[6][8]
NIOSH REL (as V)	Ceiling 0.05 mg/m ³ (15-minute)	[7]
IDLH (as V)	35 mg/m ³	[7][9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment must be used when handling **Vanadium dioxide**.

1. Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[1][3][10]

- If splashing is a risk, a face shield (minimum 8-inch) should be worn in addition to goggles.
[11]

2. Skin Protection:

- Gloves: Chemical-resistant, impervious gloves such as nitrile rubber must be worn.[10][11]
Always inspect gloves before use and use proper removal techniques to avoid skin contact.
[10][11]
- Lab Coat/Protective Clothing: A lab coat or a chemical-resistant suit is required to prevent skin contact.[10][12] Ensure clothing is fully buttoned or fastened.

3. Respiratory Protection:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize dust inhalation.[10]
- If exposure limits are exceeded or if dust formation is significant, a NIOSH-approved respirator with appropriate particulate filters (e.g., N100, R100, or P100) is necessary.[3][7]
[10] For higher-level protection, a full-face respirator may be required.[1]

Standard Operating Protocol: Weighing and Handling Vanadium Dioxide Powder

This protocol outlines the step-by-step procedure for safely weighing and handling **Vanadium dioxide** powder in a laboratory setting.

1. Preparation: 1.1. Ensure the chemical fume hood is certified and functioning correctly. 1.2. Decontaminate the work surface within the fume hood. 1.3. Assemble all necessary materials: **Vanadium dioxide** container, weighing paper/boat, spatula, secondary container for transport, and waste disposal bag. 1.4. Don all required PPE as specified above (safety goggles, gloves, lab coat).

2. Weighing Procedure: 2.1. Place an analytical balance inside the fume hood or as close as possible, ensuring it is level and calibrated. 2.2. Carefully open the primary container of **Vanadium dioxide** inside the fume hood to avoid generating dust. 2.3. Place a weighing boat on the balance and tare it. 2.4. Using a clean spatula, carefully transfer the desired amount of

Vanadium dioxide powder to the weighing boat. Avoid any rapid movements that could create airborne dust. 2.5. Once the desired weight is achieved, securely close the primary **Vanadium dioxide** container.

3. Post-Weighing and Transport: 3.1. Place the weighing boat with the powder into a labeled, sealed secondary container (e.g., a vial or beaker covered with parafilm) before removing it from the fume hood. 3.2. Clean the spatula and work surface with a damp cloth or towel to collect any residual powder. Do not dry sweep. 3.3. Dispose of the cleaning materials and any contaminated disposables (like weighing paper) in the designated hazardous waste container.

4. Waste Disposal and Cleanup: 4.1. All **Vanadium dioxide** waste, including contaminated materials, must be collected in a clearly labeled, sealed hazardous waste container.^[6] 4.2. Dispose of the waste according to institutional and local environmental regulations.^{[3][6]} Do not let the chemical enter drains.^{[1][10]} 4.3. After completing the task, remove PPE in the correct order (gloves first), and wash hands thoroughly with soap and water.^{[5][10]}

Emergency and Disposal Plans

Spill Response:

- Evacuate: Immediately alert others and evacuate the spill area.^[1]
- Ventilate: Ensure the area is well-ventilated.^[6]
- Protect: Wear appropriate PPE, including respiratory protection, before re-entering the area.^{[5][6]}
- Contain & Clean:
 - Do not create dust.^[6]
 - Use a vacuum cleaner equipped with a HEPA filter to collect the spilled powder.^{[5][6]}
 - Alternatively, gently cover the spill with a damp paper towel to avoid making the powder airborne, then carefully sweep up the material.
 - Place all contaminated materials into a sealed container for hazardous waste disposal.^{[6][10]}

- Decontaminate: Wash the spill area with soap and water once the material is collected.[6]

First Aid Measures:

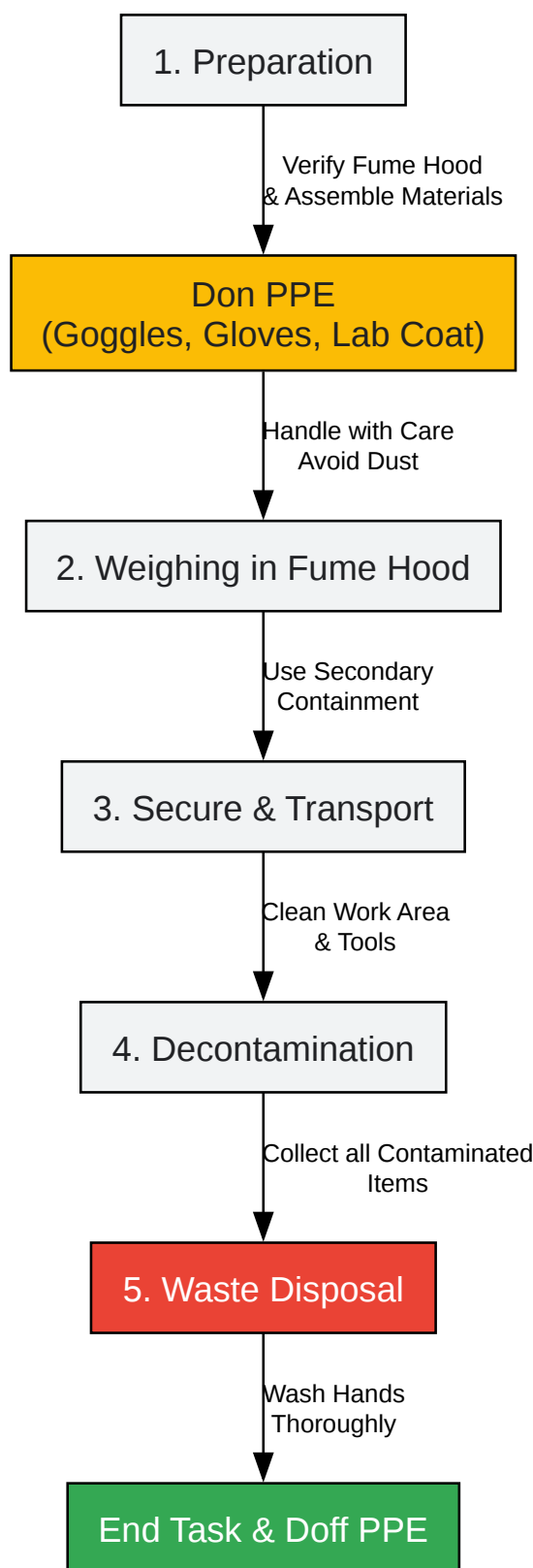
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[1][5][6]
- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[1][5] Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with lukewarm water for at least 15 minutes, lifting the upper and lower eyelids.[5][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] Call a physician or Poison Control Center immediately. [1]

Disposal Plan: All waste containing **Vanadium dioxide** must be treated as hazardous waste.

- Collect all contaminated solids (e.g., gloves, wipes, weighing paper) and excess powder in a designated, sealed, and clearly labeled hazardous waste container.[6][10]
- Store the waste container in a cool, dry, and well-ventilated area.[4][5]
- Arrange for disposal through your institution's environmental health and safety office, following all local, state, and federal regulations.[3][5][6]

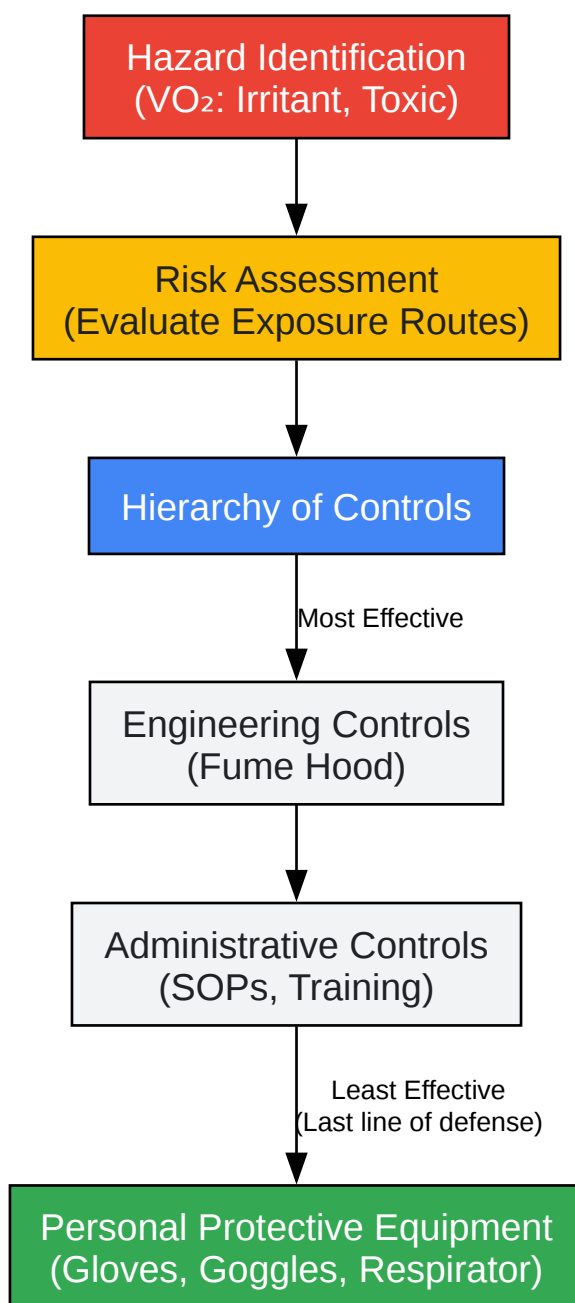
Visualized Workflows and Logic

The following diagrams illustrate the safe handling workflow and the logic behind hazard control measures.



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Caption: Experimental workflow for handling **Vanadium dioxide** powder.



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Caption: Logical relationship of hazard control for **Vanadium dioxide**.

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